

(3-Oxopiperazin-2-yl)acetic acid molecular weight and formula

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Compound of Interest

Compound Name: (3-Oxopiperazin-2-yl)acetic acid

Cat. No.: B1335547

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Technical Guide: (3-Oxopiperazin-2-yl)acetic acid

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a concise overview of the fundamental physicochemical properties of **(3-Oxopiperazin-2-yl)acetic acid**. The information is presented to be a valuable resource for professionals engaged in chemical research and drug development.

Physicochemical Properties

The core quantitative data for **(3-Oxopiperazin-2-yl)acetic acid** and its hydrochloride salt are summarized in the table below for straightforward reference and comparison.

Property	(3-Oxopiperazin-2-yl)acetic acid	(3-Oxopiperazin-2-yl)acetic acid hydrochloride
Molecular Formula	C ₆ H ₁₀ N ₂ O ₃ [1]	C ₆ H ₁₁ ClN ₂ O ₃ [2]
Molecular Weight	158.16 g/mol [1]	194.61 g/mol [2]
Isomeric SMILES	C1CNC(=O)C(N1)CC(=O)O [1]	Not Available
CAS Number	405214-33-7 [1]	Not Available

Experimental Protocols

Detailed experimental protocols for the synthesis or biological assays of **(3-Oxopiperazin-2-yl)acetic acid** are not readily available in the public domain based on the conducted search. However, a synthetic methodology for a structurally related compound, (Z)-4-(2-(3-Oxopiperazin-2-ylidene)acetyl)benzoic acid, has been reported.^[3] Researchers may refer to this synthesis as a potential starting point for developing a synthetic route to **(3-Oxopiperazin-2-yl)acetic acid**. The published procedure involves the reaction of a precursor with ethylenediamine in ethanol and acetic acid.^[3]

Data Visualization

The following diagram illustrates the logical relationship between the chemical name, molecular formula, and molecular weight of **(3-Oxopiperazin-2-yl)acetic acid**.



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Chemical Identity of **(3-Oxopiperazin-2-yl)acetic acid**

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References

- 1. cenmed.com [cenmed.com]
- 2. [2-\(3-Oxopiperazin-2-yl\)acetic acid hydrochloride](http://2-(3-Oxopiperazin-2-yl)acetic acid hydrochloride) [cymitquimica.com]
- 3. mdpi.com [mdpi.com]
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